

Physical and chemical properties of Nb-Feruloyltryptamine

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Compound of Interest

Compound Name: Nb-Feruloyltryptamine

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Nb-Feruloyltryptamine: A Technical Guide for Researchers

An In-depth Examination of the Physical, Chemical, and Biological Properties of a Promising Bioactive Compound

This technical guide provides a comprehensive overview of the physical, chemical, and known biological properties of **Nb-Feruloyltryptamine**. The information is curated for researchers, scientists, and professionals in the field of drug development and natural product chemistry. This document summarizes key data, outlines general experimental approaches, and visualizes potential biological pathways to facilitate further investigation and application of this compound.

Core Physical and Chemical Properties

Nb-Feruloyltryptamine is a naturally occurring alkaloid belonging to the hydroxycinnamic acid amide family. It has been identified in various plant species, including *Datura stramonium* and *Zea mays*.^{[1][2]} The compound's structure features a tryptamine moiety linked to a ferulic acid group.

Structural and Molecular Data

Below is a table summarizing the key structural and molecular identifiers for **Nb-Feruloyltryptamine**.

Property	Value	Reference(s)
Molecular Formula	C ₂₀ H ₂₀ N ₂ O ₃	[1][3]
Molecular Weight	336.39 g/mol	[2][3]
IUPAC Name	(E)-3-(4-hydroxy-3-methoxyphenyl)-N-[2-(1H-indol-3-yl)ethyl]prop-2-enamide	[1]
CAS Number	53905-13-8	[2][3]
Canonical SMILES	<chem>COC1=C(C=CC(=C1)/C=C/C(=O)NCCCC2=CNC3=CC=CC=C32)O</chem>	[1]
InChI Key	LWRQDNUXWLIWDB-VQHVLOKHSA-N	[1][3]

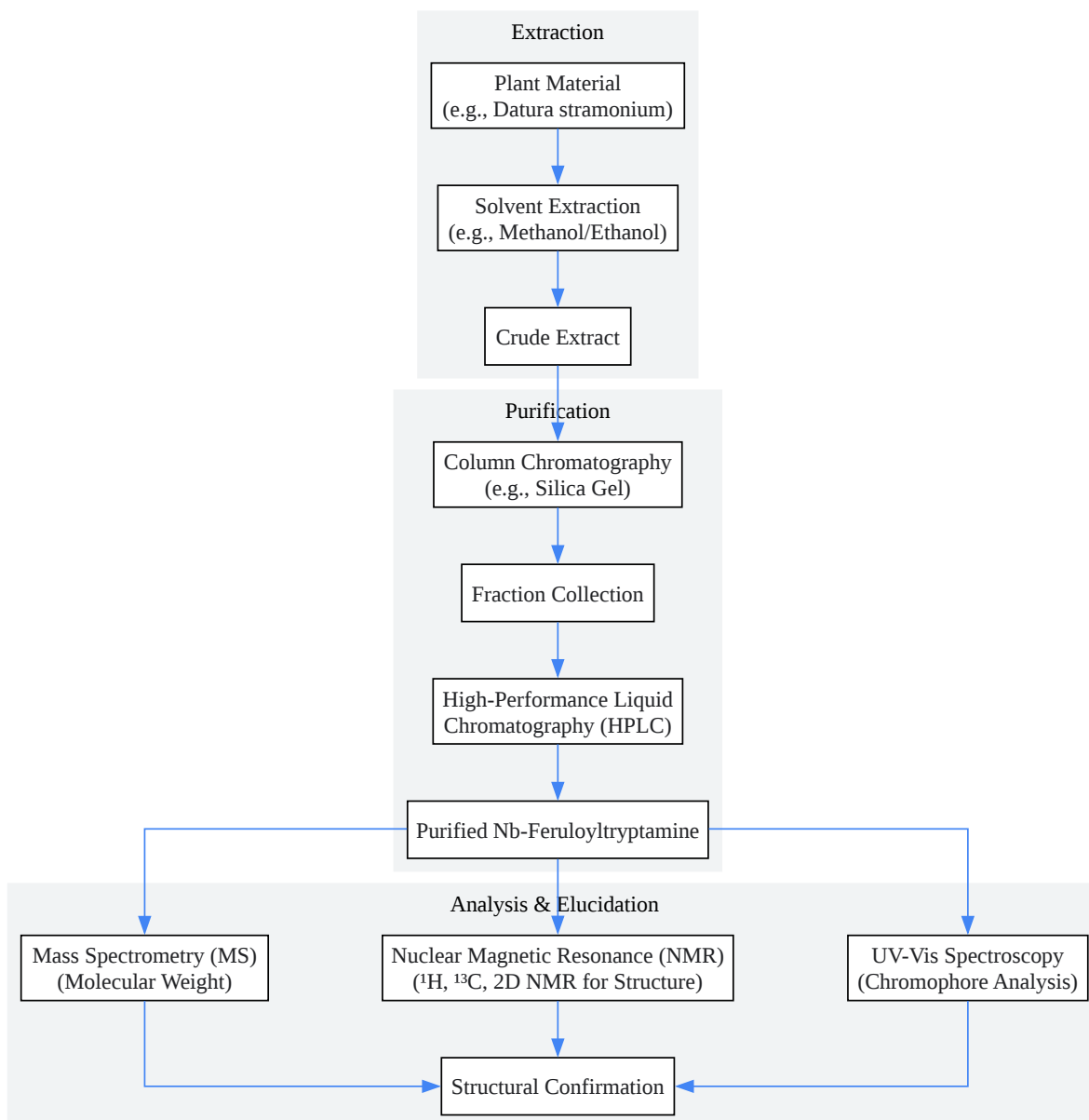
Physicochemical Properties

This table outlines the known physicochemical properties of **Nb-Feruloyltryptamine**. It is important to note that a specific melting point for this compound is not readily available in the cited literature. For a structurally related compound, Nb-trans-Feruloylserotonin glucoside, a melting point of 143 - 145 °C has been reported.[4]

Property	Value	Reference(s)
Physical Form	Powder	[2]
Purity	Commercially available at ≥98%	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
Storage	Stable for up to 24 months at 2-8°C. Stock solutions can be stored at -20°C for up to two weeks.	[2]

Experimental Protocols: A Generalized Approach

While specific, detailed experimental protocols for the synthesis, purification, and analysis of **Nb-Feruloyltryptamine** are not extensively published, a general workflow for the characterization of natural products of this type can be outlined. This approach typically involves extraction from a natural source, followed by chromatographic purification and structural elucidation using spectroscopic methods.



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A generalized workflow for the extraction, purification, and analysis of **Nb-Feruloyltryptamine**.

Synthesis

The synthesis of tryptamine derivatives can be achieved through various organic chemistry reactions. A common method involves the coupling of tryptamine with an activated carboxylic acid, in this case, ferulic acid.

Purification

High-Performance Liquid Chromatography (HPLC) is a standard method for the purification of **Nb-Feruloyltryptamine** from crude extracts or reaction mixtures. The choice of stationary and mobile phases would be determined empirically to achieve optimal separation.

Structural Analysis

The definitive structural elucidation of **Nb-Feruloyltryptamine** is typically accomplished using a combination of spectroscopic techniques:

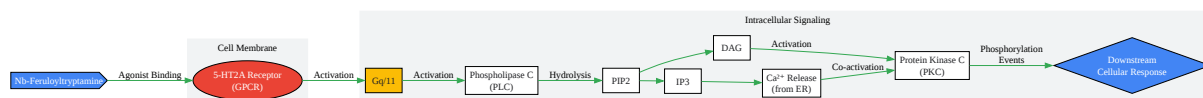
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (e.g., COSY, HSQC, HMBC) NMR experiments are crucial for establishing the connectivity of atoms within the molecule.

The hyphenation of HPLC with NMR, particularly with a Solid Phase Extraction (SPE) interface (HPLC-SPE-NMR), is a powerful technique for the direct structural characterization of compounds in complex mixtures.^[5]

Biological Activity and Signaling Pathways

Tryptamines as a class of compounds are known for their interaction with serotonin receptors.^{[6][7]} While the specific signaling pathways activated by **Nb-Feruloyltryptamine** have not been fully elucidated, it is hypothesized to act as an agonist at serotonin receptors, similar to other tryptamine derivatives. The primary target for many psychoactive tryptamines is the 5-HT_{2a} receptor.^{[7][8]}

The activation of the 5-HT_{2a} receptor, a G-protein coupled receptor (GPCR), initiates a downstream signaling cascade.



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A putative signaling pathway for tryptamine derivatives via the 5-HT2A receptor.

This proposed pathway illustrates the activation of Phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP₃) and diacylglycerol (DAG). These second messengers, in turn, trigger the release of intracellular calcium and the activation of Protein Kinase C (PKC), culminating in a variety of cellular responses. The tryptamine backbone is a common feature in many neurologically active compounds, including the neurotransmitter serotonin and various psychedelic agents.[6][8] The specific substitutions on the indole ring and the amine group dictate the compound's affinity and efficacy at different receptor subtypes.

Conclusion

Nb-Feruloyltryptamine presents as a compelling molecule for further scientific inquiry. Its well-defined physical and chemical properties provide a solid foundation for its use as a research chemical. While detailed biological studies are still emerging, its structural similarity to other bioactive tryptamines suggests a potential for interaction with serotonergic pathways. This guide serves as a foundational resource to aid researchers in designing and executing further studies to unlock the full therapeutic and scientific potential of **Nb-Feruloyltryptamine**.

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